

Technical Support Center: Control Experiments for ACT-672125 Studies

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Compound of Interest

Compound Name: ACT-672125

Cat. No.: B15137847

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for conducting experiments using **ACT-672125**, a potent CXCR3 antagonist. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key quantitative data to facilitate your research.

Understanding ACT-672125

ACT-672125 is a small molecule antagonist of the C-X-C chemokine receptor 3 (CXCR3). By blocking the binding of its natural ligands—CXCL9, CXCL10, and CXCL11—**ACT-672125** inhibits the downstream signaling pathways that lead to the migration of activated T cells and other immune cells to sites of inflammation.^[1] This mechanism of action makes it a valuable tool for studying autoimmune diseases and other inflammatory conditions.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes key in vitro potency and potential off-target activity of **ACT-672125**.

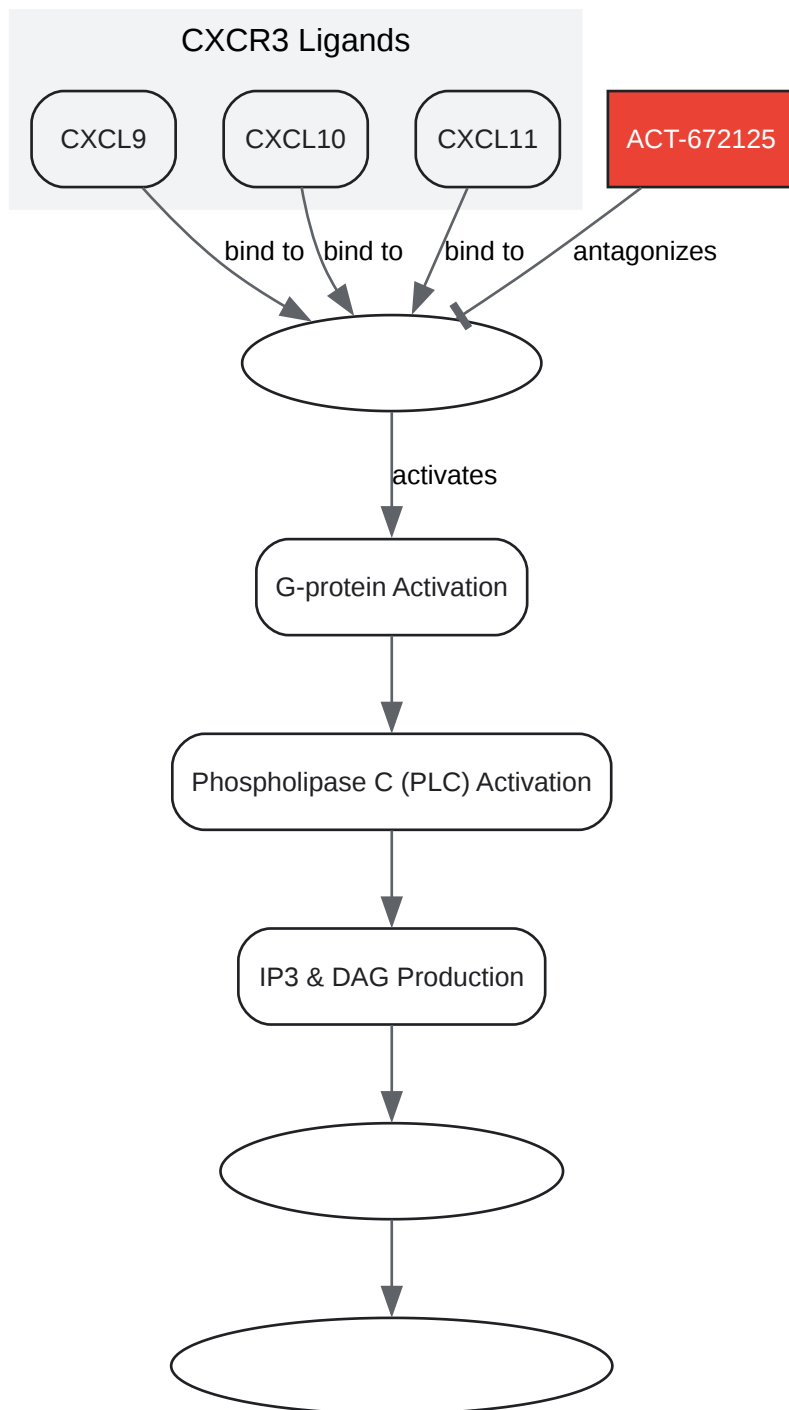
Target	Assay Type	Species	Value	Reference
CXCR3	Inhibition of ligand binding	Human (blood)	IC50: 239 nM	[2]
hERG	Electrophysiology	Human	IC50: 18 μ M	[2]

Note: IC50 values can vary depending on the specific assay conditions, cell type, and ligand concentration used. It is recommended to determine the potency of **ACT-672125** in your specific experimental system.

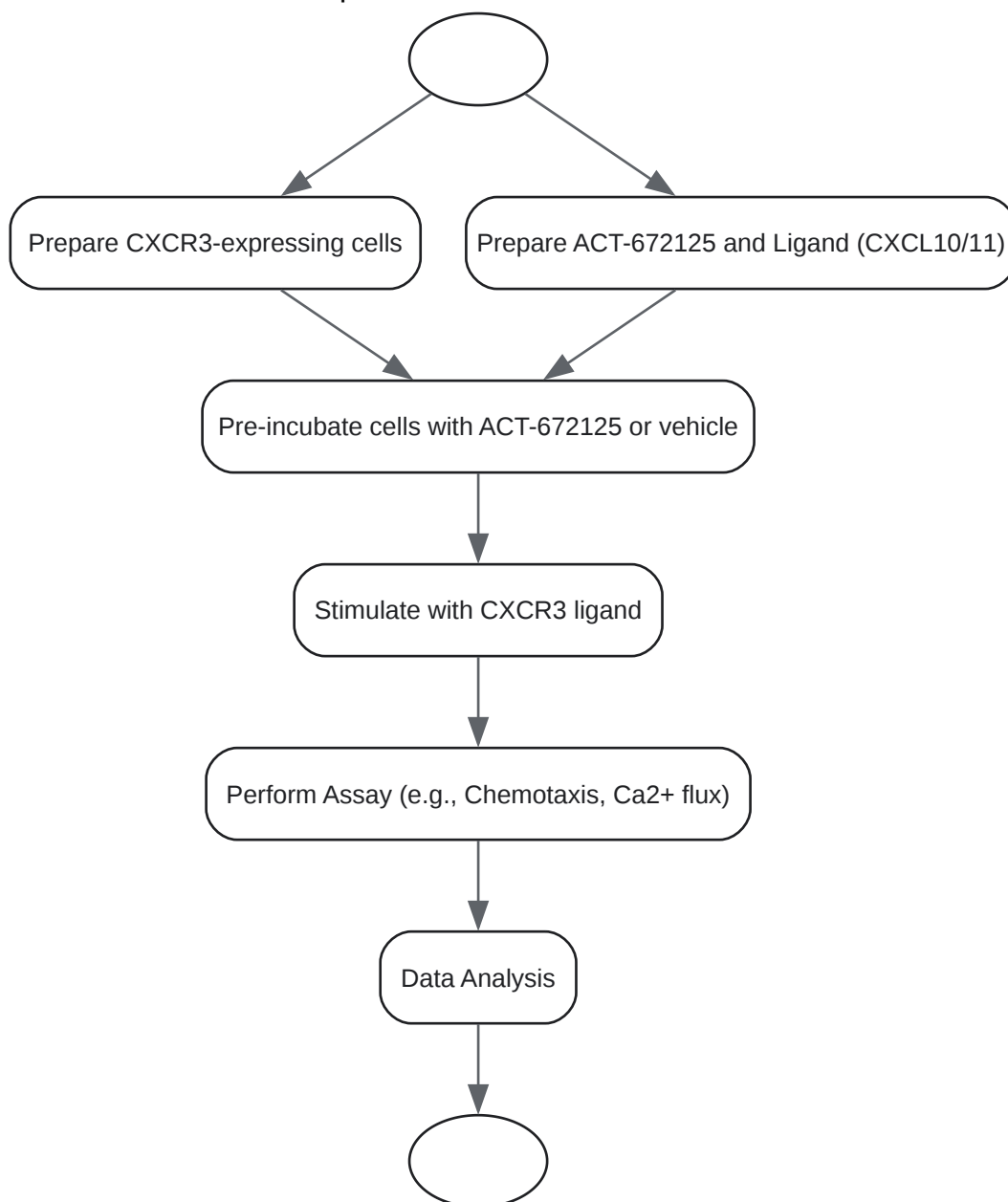
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the CXCR3 signaling pathway and a general experimental workflow for testing the efficacy of **ACT-672125**.

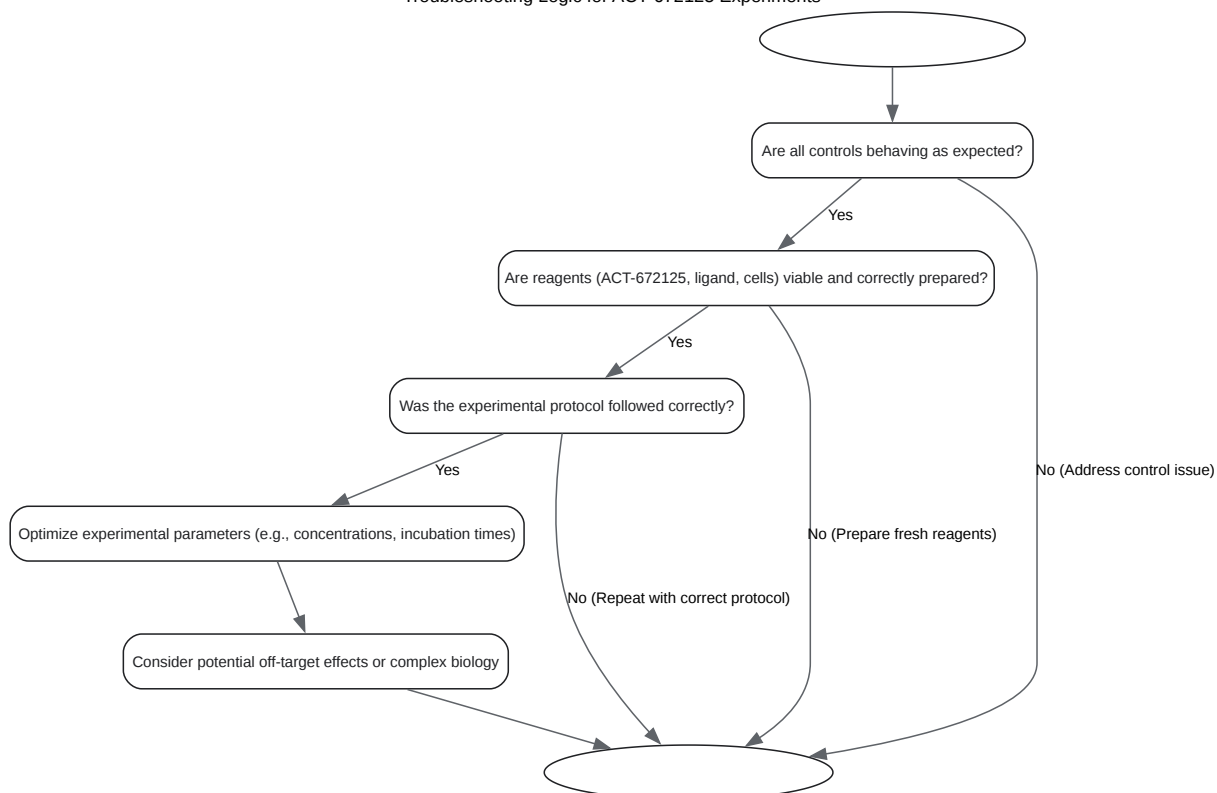
CXCR3 Signaling Pathway



General Experimental Workflow for ACT-672125



Troubleshooting Logic for ACT-672125 Experiments



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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
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